

# Synonyms and alternative names for 5'-Chloro-2'-hydroxyacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxyacetophenone

Cat. No.: B072141

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## A Technical Guide to 5'-Chloro-2'-hydroxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5'-Chloro-2'-hydroxyacetophenone**, a versatile chemical intermediate. The document details its chemical identity, physical properties, and significant applications in organic synthesis, particularly as a precursor for compounds with potential therapeutic activities.

## Chemical Identity: Synonyms and Alternative Names

**5'-Chloro-2'-hydroxyacetophenone** is known by a variety of names in chemical literature and commercial catalogs. A comprehensive list of these identifiers is crucial for accurate literature searches and material sourcing.

- 1-(5-Chloro-2-hydroxyphenyl)ethan-1-one[1]
- 1-(5-Chloro-2-hydroxyphenyl)ethanone[1][2][3][4][5]
- 1-ACETYL-5-CHLORO-2-HYDROXYBENZENE[4]
- 2-Acetyl-4-chlorophenol[1][2][3]

- 2-HYDROXY-5-CHLORO ACETOPHENONE[1][4]
- 2'-Hydroxy-5'-chloroacetophenone[1][2][3][4][5]
- 5-Chloro-2-hydroxyacetophenone[1][3][4][6]
- Acetophenone, 5'-chloro-2'-hydroxy-[1][3]
- Ethanone, 1-(5-chloro-2-hydroxyphenyl)-[1][3][4]

## Physicochemical Properties

The physical and chemical properties of **5'-Chloro-2'-hydroxyacetophenone** are summarized in the table below, providing essential data for experimental design and safety considerations.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>	[1][2][7]
Molecular Weight	170.59 g/mol	[1][2][7]
CAS Number	1450-74-4	[1][2][3][7]
Appearance	White solid / Almost white crystalline powder	[2]
Melting Point	52-56 °C	[2]
Boiling Point	107-109 °C (at 12 mmHg) 126-128 °C (at 28 mmHg) 270.9 °C (at 760 mmHg)	[2]
Density	1.3 g/cm <sup>3</sup>	
Flash Point	117.6 °C	
InChI Key	XTGCUDZCCIRWHL-UHFFFAOYSA-N	[2][7]
Canonical SMILES	CC(=O)C1=C(C=CC(=C1)Cl)O	[2]

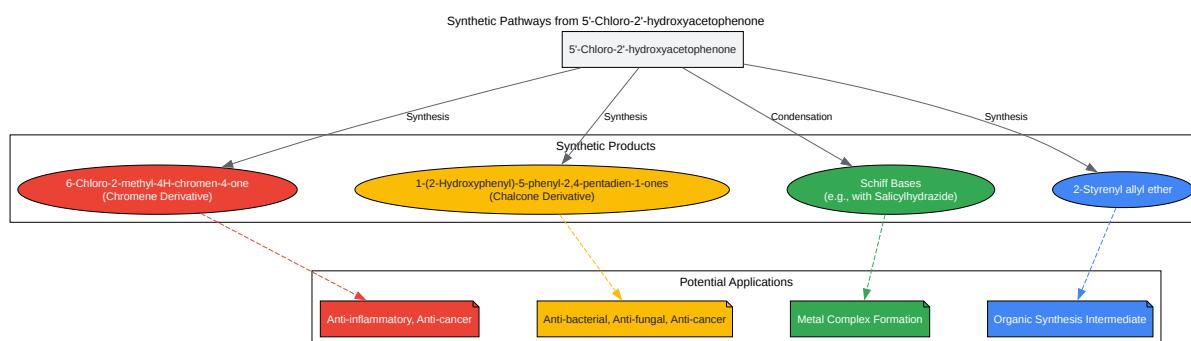
# Role in Organic Synthesis

**5'-Chloro-2'-hydroxyacetophenone** is a key precursor in the synthesis of various heterocyclic compounds and other complex organic molecules. Its utility is primarily demonstrated in the formation of chromenes, chalcones, and Schiff bases, which are classes of compounds investigated for a range of biological activities.

## Key Synthetic Applications:

- Chromene Derivatives: It serves as a starting material for synthesizing compounds like 6-Chloro-2-methyl-4H-chromen-4-one. Chromenes are a class of heterocyclic compounds with potential applications in the development of anti-inflammatory and anti-cancer drugs.[2][8]
- Chalcone Derivatives: The compound is used to produce 1-(2-Hydroxyphenyl)-5-phenyl-2,4-pentadien-1-ones, which are derivatives of chalcones. Chalcones are known for their diverse biological activities, including anti-bacterial, anti-fungal, and anti-cancer properties.[2][8]
- Schiff Bases: It can be condensed with salicylhydrazide to yield Schiff bases, which are reported to form copper(II) complexes.[9]
- Allyl Ethers: It is an intermediate in the synthesis of molecules such as 2-styrenyl allyl ether. [2][8]

The following diagram illustrates the role of **5'-Chloro-2'-hydroxyacetophenone** as a precursor in these synthetic pathways.



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Caption: Synthetic utility of **5'-Chloro-2'-hydroxyacetophenone**.

## Experimental Protocols: Methodological Overview

While detailed, step-by-step experimental protocols are specific to individual research papers, the general methodologies for the syntheses mentioned above are well-established in organic chemistry.

- **Synthesis of Chromene Derivatives:** A common method involves the reaction of a hydroxyacetophenone with an appropriate reagent, such as an anhydride or an acid chloride, often under basic or acidic conditions to facilitate cyclization.
- **Synthesis of Chalcone Derivatives:** This typically involves a Claisen-Schmidt condensation reaction between an acetophenone and an aldehyde (in this case, cinnamaldehyde or a related compound) in the presence of a base catalyst.
- **Formation of Schiff Bases:** This is generally achieved through the condensation reaction of the ketone group on the acetophenone with a primary amine (like salicylhydrazide), often with acid catalysis and removal of water to drive the reaction to completion.

For precise experimental conditions, including reagents, solvents, reaction times, temperatures, and purification methods, researchers should consult the primary literature citing these synthetic transformations.

## Safety and Handling

**5'-Chloro-2'-hydroxyacetophenone** is classified with the GHS07 pictogram, indicating it can be harmful or an irritant.<sup>[7]</sup> Hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a dust mask, should be used when handling this compound. It should be stored in a dry, well-ventilated place, sealed in its container.<sup>[1]</sup>

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- To cite this document: BenchChem. [Synonyms and alternative names for 5'-Chloro-2'-hydroxyacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072141#synonyms-and-alternative-names-for-5-chloro-2-hydroxyacetophenone]

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